

2-Methyl-1-nitronaphthalene: A Chemical Intermediate with Limited Pharmaceutical Application Data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methyl-1-nitronaphthalene

Cat. No.: B7767378

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2-Methyl-1-nitronaphthalene is a yellow, crystalline solid primarily utilized as a chemical intermediate in the synthesis of various organic compounds, including dyes, pigments, and potentially pharmaceuticals.[1][2] Despite its classification for use in the pharmaceutical industry, detailed public-domain research on its specific therapeutic applications is notably scarce.[1][3] Current scientific literature focuses more on its chemical properties, synthesis, and toxicological profile, often in comparison to related compounds like naphthalene and 1-nitronaphthalene.[4][5]

Chemical and Physical Properties

A summary of the key chemical and physical properties of **2-Methyl-1-nitronaphthalene** is presented below.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₉ NO ₂	[6][7]
Molecular Weight	187.19 g/mol	[6]
CAS Number	881-03-8	[6]
Appearance	Yellow to orange crystalline solid/powder	[2][6]
Melting Point	70-82 °C	[1][2]
Boiling Point	185-186 °C at 18 mmHg	[2]
Solubility	Insoluble in water	[6]

Synthesis of 2-Methyl-1-nitronaphthalene

The primary method for synthesizing **2-Methyl-1-nitronaphthalene** is through the nitration of 2-methylnaphthalene.[3] This electrophilic aromatic substitution reaction typically involves a mixture of concentrated nitric acid and sulfuric acid.[3]

Experimental Protocol: Nitration of 2-Methylnaphthalene

Objective: To synthesize **2-Methyl-1-nitronaphthalene** from 2-methylnaphthalene.

Materials:

- 2-Methylnaphthalene
- Concentrated Nitric Acid (HNO₃)
- Concentrated Sulfuric Acid (H₂SO₄)
- Ice bath
- Reaction flask with a stirrer
- Dropping funnel

- Separatory funnel
- Recrystallization solvent (e.g., ethanol)
- Standard laboratory glassware and safety equipment

Procedure:

- In a reaction flask, dissolve 2-methylnaphthalene in a suitable solvent.
- Cool the flask in an ice bath to maintain a low temperature.
- Slowly add a pre-mixed solution of concentrated nitric acid and concentrated sulfuric acid (nitrating mixture) to the flask using a dropping funnel while stirring continuously. The temperature should be carefully controlled to prevent over-nitration and the formation of by-products.[3]
- After the addition is complete, continue stirring the mixture at a low temperature for a specified period to ensure the reaction goes to completion.
- Pour the reaction mixture over crushed ice to precipitate the crude product.
- Filter the precipitate and wash it with cold water to remove any remaining acid.
- Purify the crude **2-Methyl-1-nitronaphthalene** by recrystallization from a suitable solvent, such as ethanol, to obtain the final product.
- Dry the purified crystals and determine the yield and melting point.

Biological Activity and Toxicity

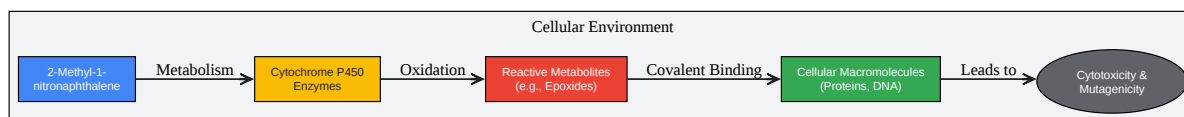
The biological activity of **2-Methyl-1-nitronaphthalene** is primarily understood in the context of its toxicity and metabolism.[3] Studies on related compounds suggest that it is metabolized by cytochrome P450 enzymes, which can lead to the formation of reactive intermediates.[3][4] These intermediates can bind to cellular macromolecules, potentially causing cytotoxicity and mutagenicity.[3]

Chronic toxicity and carcinogenicity studies on the parent compound, 2-methylnaphthalene, in mice indicated that it can induce pulmonary alveolar proteinosis but does not have unequivocal carcinogenic potential.[8] It is important to note that the addition of the nitro group in **2-Methyl-1-nitronaphthalene** could significantly alter its biological properties. For instance, the metabolism of nitronaphthalenes can lead to the formation of their corresponding amines, some of which are known carcinogens.[9]

Like its analogs, 1-nitronaphthalene and methylnaphthalenes, **2-Methyl-1-nitronaphthalene** is expected to cause lesions in bronchiolar epithelial cells, specifically Clara and ciliated cells.[4] [5] However, species-specific toxicity has been observed with these compounds, with rats being more susceptible to 1-nitronaphthalene toxicity than mice.[5][10]

Potential Signaling Pathway Involvement

Based on the metabolism of similar compounds, the following diagram illustrates a plausible metabolic activation pathway for **2-Methyl-1-nitronaphthalene** that could lead to cellular toxicity.

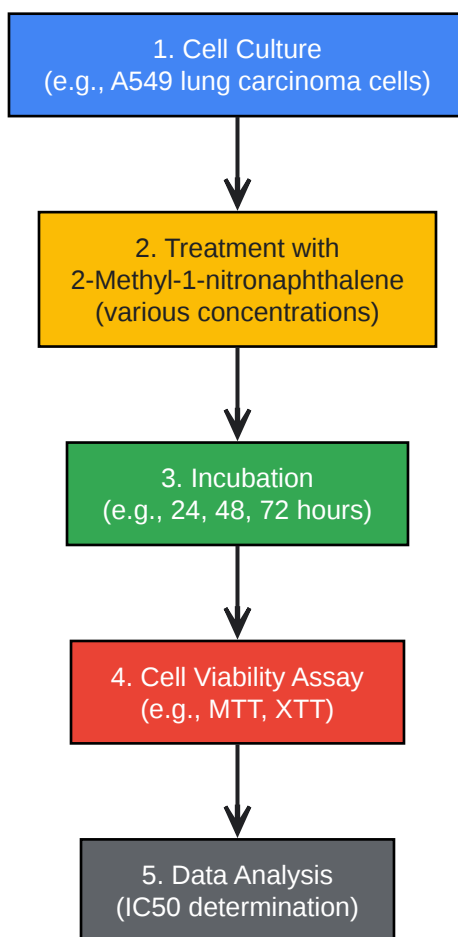


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Caption: Proposed metabolic activation of **2-Methyl-1-nitronaphthalene**.

Experimental Workflow for In Vitro Cytotoxicity Assay

The following workflow outlines a general procedure to assess the cytotoxic effects of **2-Methyl-1-nitronaphthalene** on a cell line.



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Caption: General workflow for an in vitro cytotoxicity assay.

Conclusion

While **2-Methyl-1-nitronaphthalene** is noted for its role as a chemical intermediate in various industries, including pharmaceuticals, there is a significant lack of published research detailing its specific applications in drug development and therapy. The available information predominantly pertains to its chemical synthesis and toxicological properties, which are inferred from studies on structurally similar compounds. Further research is required to elucidate any potential therapeutic value and to establish detailed protocols for its use in pharmaceutical research.

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